

Application Notes and Protocols for Pilot-Scale Solvent Extraction with Ditridecylamine

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Compound of Interest

Compound Name: Ditridecylamine

Cat. No.: B009203

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These application notes provide a comprehensive overview of the use of **Ditridecylamine** (DTDA) in pilot-scale solvent extraction processes. While specific pilot-scale studies on DTDA are not extensively documented in publicly available literature, this document leverages data from studies on analogous long-chain aliphatic amines to provide detailed protocols and expected performance data.

Introduction to Ditridecylamine in Solvent Extraction

Ditridecylamine (DTDA) is a high molecular weight, water-immiscible secondary amine with the chemical formula $C_{26}H_{55}N$. Its long alkyl chains render it highly soluble in a variety of organic diluents and make it an effective extractant for a range of solutes, including metal ions and organic acids. In solvent extraction, DTDA typically functions as a weak base anion exchanger. The lone pair of electrons on the nitrogen atom can be protonated by an acid, forming an aminium salt that can then exchange its anion with an anionic species of interest in the aqueous phase. This mechanism makes it particularly suitable for extracting metals from acidic leach solutions as anionic complexes or for recovering organic acids.

Physicochemical Properties of **Ditridecylamine**:

Property	Value	Reference
Molecular Weight	381.72 g/mol	[1][2]
Density	0.836 g/cm ³ (at 20°C)	[2]
Boiling Point	220 - 240°C (at 10 mbar)	
Melting Point	-45°C	
Viscosity	4.2 mm ² /s (at 40°C)	[3]
Water Solubility	Immiscible	[3][4]

Applications in Pilot-Scale Solvent Extraction

Based on the properties of DTDA and data from similar long-chain amines, pilot-scale applications can be projected in the following areas:

- **Hydrometallurgy:** Extraction and purification of metals such as cobalt, nickel, zinc, and uranium from acidic leach solutions.
- **Organic Acid Recovery:** Separation and concentration of carboxylic acids from fermentation broths or industrial wastewater streams.

Pilot-Plant Experimental Data (Analogous Systems)

The following tables summarize quantitative data from pilot-scale studies using long-chain amines, which can serve as a baseline for designing and evaluating a process with **Ditridecylamine**.

Metal Extraction: Cobalt and Nickel

Table 1: Pilot-Scale Cobalt and Nickel Extraction with Amine Extractants

Parameter	Value	Conditions	Reference
Cobalt Extraction			
Extractant	Cyanex® 272 (organophosphinic acid)	Pilot-plant treating copper SX raffinate.	[3]
Extraction Efficiency	>99.5%	-	[3]
Feed Co Concentration	1.8 g/L	-	[3]
Raffinate Co Concentration	<10 mg/L	-	[3]
Stripping	Dilute sulphuric acid	-	[3]
Nickel Extraction			
Extractant	Versatic Acid	Following cobalt extraction.	[3]
Extraction Efficiency	>99%	5 extraction stages.	[3]
Feed Ni Concentration	32 g/L	-	[3]
Raffinate Ni Concentration	<0.3 g/L	-	[3]
Organic Phase	30 vol.% Versatic acid	-	[3]
Stripping	Spent electrolyte from Ni electrowinning.	3 stages.	[3]
Sulfuric Acid Extraction			
Extractant	Alamine 308 (tertiary amine)	From nickel spent electrolyte.	
Extraction Efficiency	98%	4 extraction stages.	
Loaded Organic Acid	16.2 g/L H ₂ SO ₄	-	

Stripping

Ammonium hydroxide

To produce
ammonium sulfate.

Note: While Cyanex® 272 and Versatic Acid are not amines, this data from a sequential Co/Ni pilot plant provides valuable context for feed and product concentrations achievable in such processes where an amine like DTDA could be considered.

Experimental Protocols for Pilot-Scale Studies

The following protocols are designed as a template for conducting pilot-scale solvent extraction studies with **Ditridecylamine**.

Protocol 1: Pilot-Scale Metal Extraction and Stripping

Objective: To determine the extraction and stripping efficiency of **Ditridecylamine** for a target metal (e.g., cobalt or nickel) in a continuous counter-current pilot plant.

Materials and Equipment:

- Pilot-scale mixer-settler units (at least 3 extraction and 3 stripping stages).
- Feed solution containing the target metal at a known concentration.
- Organic phase: **Ditridecylamine** (e.g., 5-20 vol.%) dissolved in a suitable diluent (e.g., kerosene) with a modifier (e.g., 5 vol.% isodecanol) to prevent third-phase formation.
- Stripping solution (e.g., dilute sulfuric acid or a spent electrolyte).
- pH meter, pumps, flowmeters, and holding tanks.
- Analytical instrumentation (e.g., Atomic Absorption Spectrometer - AAS or Inductively Coupled Plasma - ICP).

Procedure:

- Organic Phase Preparation: Prepare a sufficient volume of the organic phase by dissolving the desired concentration of **Ditridecylamine** and modifier in the diluent.

- Pilot Plant Setup:
 - Configure the mixer-settlers for the desired number of extraction and stripping stages in a counter-current flow arrangement.
 - Calibrate all pumps and flowmeters.
- Extraction:
 - Pump the aqueous feed solution and the organic phase into the extraction circuit at the desired organic-to-aqueous (O/A) ratio (e.g., 1:1 to 3:1).
 - Adjust the pH of the aqueous feed to the optimal level for extraction using a suitable acid or base.
 - Allow the system to reach steady-state (typically after 3-5 residence times).
 - Collect samples of the raffinate and the loaded organic from the final extraction stage.
- Stripping:
 - Pump the loaded organic from the extraction circuit and the stripping solution into the stripping circuit at the desired O/A ratio.
 - Allow the system to reach steady-state.
 - Collect samples of the stripped organic and the pregnant strip solution.
- Analysis:
 - Analyze the metal concentration in all aqueous samples (feed, raffinate, pregnant strip solution) using AAS or ICP.
 - Determine the metal concentration in the organic phases by back-extraction with a strong acid and subsequent analysis of the aqueous phase.
- Data Calculation:

- Calculate the extraction efficiency (%E) = $[(C_{\text{feed}} - C_{\text{raff}}) / C_{\text{feed}}] * 100$.
- Calculate the stripping efficiency (%S) = $[(C_{\text{loaded_org}} - C_{\text{stripped_org}}) / C_{\text{loaded_org}}] * 100$.

Protocol 2: Analytical Determination of Ditridecylamine Concentration

Objective: To determine the concentration of **Ditridecylamine** in the organic phase using a non-aqueous titration method.

Materials and Equipment:

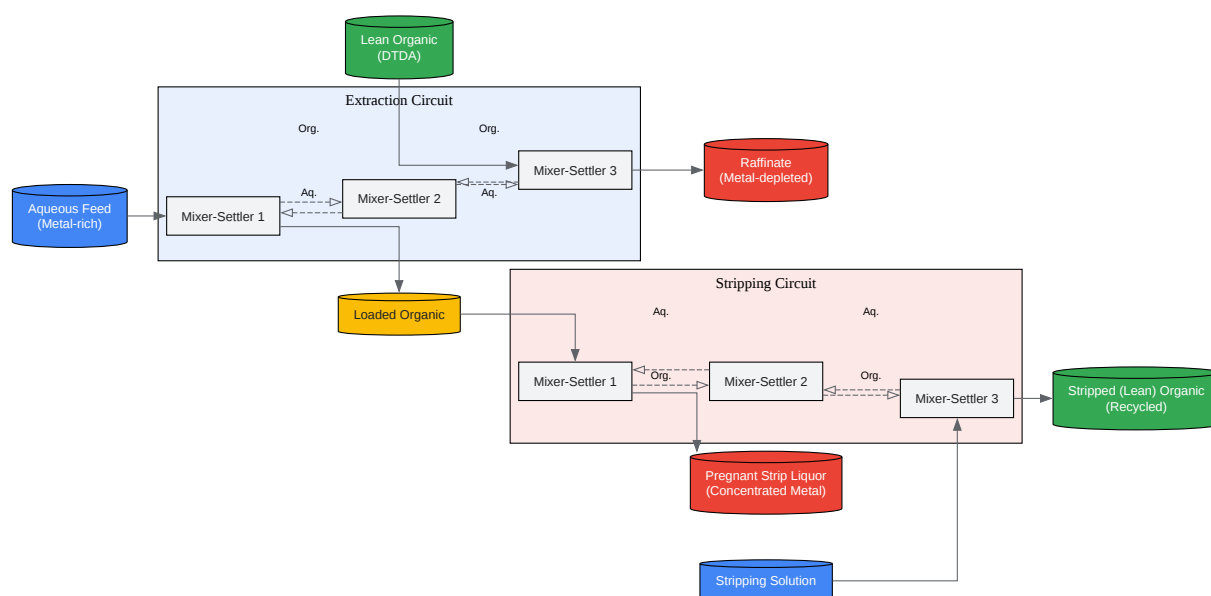
- Automatic titrator with a suitable electrode (e.g., glass pH electrode).
- Standardized perchloric acid in glacial acetic acid (e.g., 0.1 N).
- Glacial acetic acid.
- Sample of the organic phase containing **Ditridecylamine**.

Procedure:

- Sample Preparation: Accurately weigh a sample of the organic phase into a beaker.
- Dissolution: Add a sufficient volume of glacial acetic acid to dissolve the sample completely.
- Titration: Titrate the sample with the standardized perchloric acid solution. The endpoint is detected as the point of maximum inflection in the titration curve.
- Calculation: Calculate the amine concentration based on the volume of titrant consumed and the stoichiometry of the reaction.

Visualizations

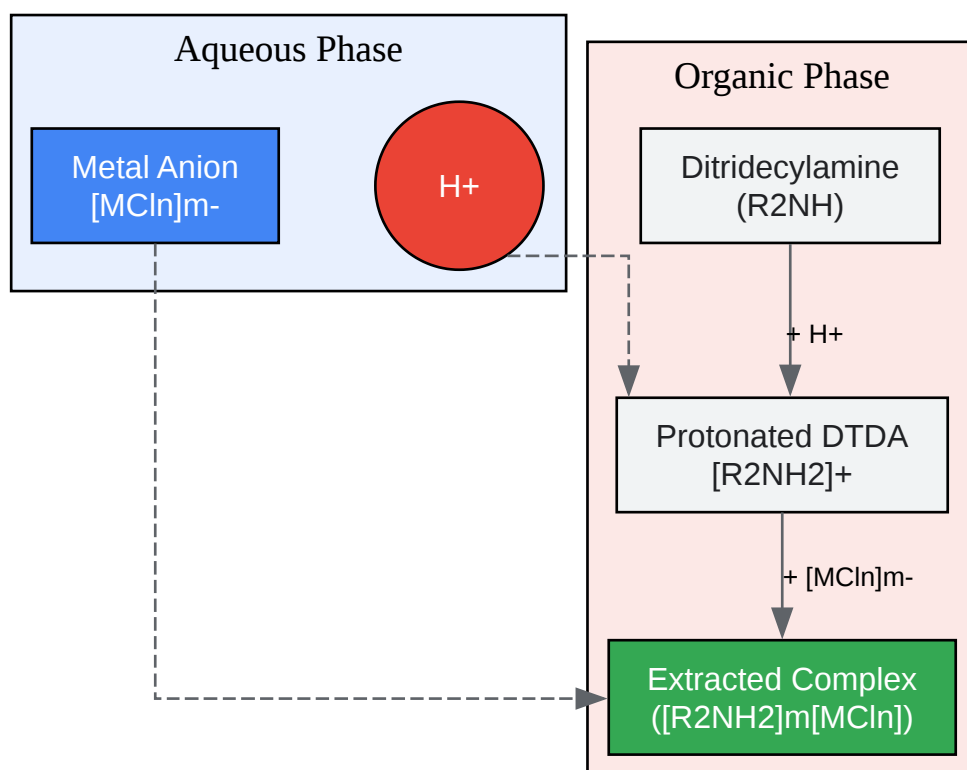
Signaling Pathway/Experimental Workflow



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Caption: Continuous counter-current solvent extraction and stripping workflow.

Logical Relationship



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Caption: Anion exchange mechanism for metal extraction with **Ditridecylamine**.

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